16-Bromo-Palmitoleic Acid: Structural Dynamics, Reactivity, and Applications in Advanced Lipidomics

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Compound of Interest

Compound Name:	*16-Bromohexadec-9-enoic acid*
CAS No.:	*56309-90-1*
Cat. No.:	*B15469842*

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Executive Summary

As lipidomics and membrane biology advance, the need for highly specialized, synthetic lipid probes has grown exponentially. 16-bromo-palmitoleic acid (systematically known as (9Z)-**16-bromohexadec-9-enoic acid**) is a uniquely engineered halogenated fatty acid that bridges the gap between natural membrane mimicry and targeted chemical reactivity. As a Senior Application Scientist, I have structured this technical guide to explore the physicochemical causality behind this molecule's utility. We will dissect its role as an indispensable scaffolding intermediate for photoaffinity probes, a precursor for marine arsenolipid standards, and a powerful density label for subcellular fractionation.

Chemical Architecture and Physicochemical Properties

16-bromo-palmitoleic acid is a synthetic analog of palmitoleic acid (16:1n-7), a naturally occurring omega-7 monounsaturated fatty acid[1]. The architectural brilliance of this molecule

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lies in its tripartite structure:

- Polar Carboxyl Head: Allows for standard lipid metabolism, esterification, and integration into complex phospholipids.
- Cis-Alkene Core (C9-C10): The cis (Z) double bond introduces a structural kink, ensuring the molecule maintains the fluid phase behavior of natural unsaturated fatty acids when integrated into biological membranes[2].
- Terminal Halogen (C16): The substitution of a hydrogen atom with a heavy bromine atom at the ω-carbon fundamentally alters the molecule's mass and reactivity.

Bromine acts as an exceptional leaving group for bimolecular nucleophilic substitution (SN2) reactions, enabling the precise attachment of functional moieties. Furthermore, the high atomic mass of bromine (79.9 g/mol) significantly shifts the buoyant density of any lipid bilayer into which it is incorporated.

Quantitative Physicochemical Profile

Property	Value / Description
IUPAC Name	(9Z)-16-bromohexadec-9-enoic acid
Molecular Formula	C16H29BrO2
Molecular Weight	~333.30 g/mol
Key Functional Groups	Carboxylic acid (C1), cis-alkene (C9-C10), Primary alkyl bromide (C16)
Primary Reactivity	Nucleophilic substitution (SN2) at C16; Esterification at C1
Biological Mimicry	Palmitoleic acid (16:1n-7) analog

Mechanistic Utility I: SN2 Scaffolding for Photoaffinity Probes

Mapping transient lipid-protein interactions within the hydrophobic core of a membrane requires probes that can cross-link instantaneously upon activation. 16-bromo-palmitoleic acid is the

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premier starting material for synthesizing azido-fatty acids (e.g., 16-azido-palmitoleic acid)[2].

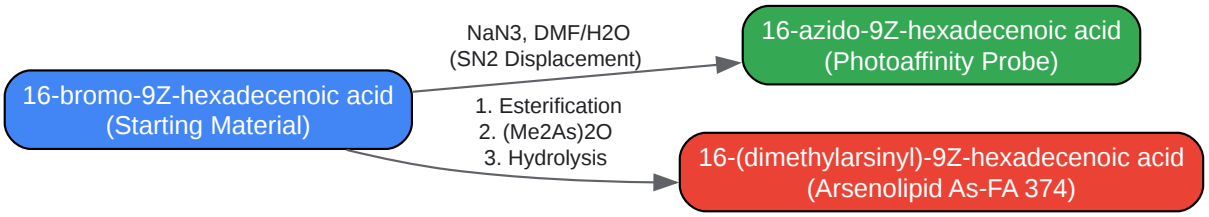
Causality of Experimental Choice: The primary alkyl bromide at the ω-position is highly susceptible to SN2 displacement by the azide anion (N_3^-). When these azido-lipids are irradiated with UV light, they generate highly reactive aliphatic nitrenes. Because aliphatic nitrenes have an exceptionally short half-life (~10^{-9} seconds), lateral diffusion within the membrane is completely negated. This guarantees that the resulting cross-link represents a true, instantaneous snapshot of the supramolecular arrangement[2].

Protocol: Synthesis of 16-Azido-9Z-hexadecenoic Acid

This protocol is designed as a self-validating system to ensure probe integrity.

- Esterification: Protect the carboxylic acid by converting 16-bromo-palmitoleic acid to its methyl ester using 5% methanolic HCl under nitrogen. This prevents unwanted side reactions during nucleophilic attack.
- Nucleophilic Substitution: Dissolve the methyl 16-bromo-palmitoleate in a polar aprotic solvent mixture (dimethylformamide/water, 10:1 v/v). This specific solvent system strips the hydration shell from the azide ion, maximizing its nucleophilicity[2].
- Azide Addition: Add a 1.5x molar excess of sodium azide (NaN_3). Stir the mixture at room temperature for 48 hours. Critical: This step must be performed under strict exclusion of light to prevent premature photolysis[2].
- Extraction & Hydrolysis: Evaporate the solvent, extract the product with a petroleum ether/ether mixture (19:1), and perform alkaline hydrolysis (20% KOH) to yield the free 16-azido-palmitoleic acid[2].
- System Validation: Validate the success of the synthesis via Infrared (IR) spectroscopy. The reaction is confirmed successful only if a strong, characteristic azido absorption band appears at exactly 2120 cm^{-1}. Mass spectrometry should also confirm the M^+ - N_2 fragmentation peak[2].

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Fig 1: Synthesis of azido-lipid probes and arsenolipids from 16-bromo-palmitoleic acid.

Mechanistic Utility II: Synthesis of Marine Arsenolipids

Arsenolipids are complex organoarsenic compounds found in marine organisms. To study their toxicology, researchers require pure synthetic standards. 16-bromo-palmitoleic acid is utilized to synthesize 16-(dimethylarsinyl)-9-hexadecenoic acid (As-FA 374)[3].

Causality of Experimental Choice: Natural marine fatty acids are predominantly unsaturated. By using 16-bromo-palmitoleic acid as the backbone, the cis-double bond is preserved during the nucleophilic displacement of the bromine by the dimethylarsinyl group, ensuring the final standard accurately mimics biological arsenolipids[3].

Protocol: Synthesis of As-FA 374

- Preparation: Begin with 16-bromo-9-hexadecenoic acid methyl ester[3].
- Arsenic Substitution: React the methyl ester with bis(dimethylarsine) oxide ((Me2As)2O) under inert conditions. The nucleophilic arsenic species displaces the terminal bromide[3].
- Purification: Purify the intermediate via silica gel column chromatography using a 5% ethyl acetate in hexane gradient[3].
- Deprotection: Hydrolyze the methyl ester to yield the free 16-(dimethylarsinyl)-9-hexadecenoic acid (As-FA 374)[3].
- System Validation: Validate the structural integrity using ^{1}H NMR. The synthesis is successful when a distinct singlet for the −As(CH3)2 protons is observed at ~1.7 ppm, alongside ESI-

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HRMS confirmation of the molecular weight (m/z[M + H]$^+$ calculated for C21H43AsO3: 419.2506)[3].

Mechanistic Utility III: Membrane Density Labeling for Subcellular Fractionation

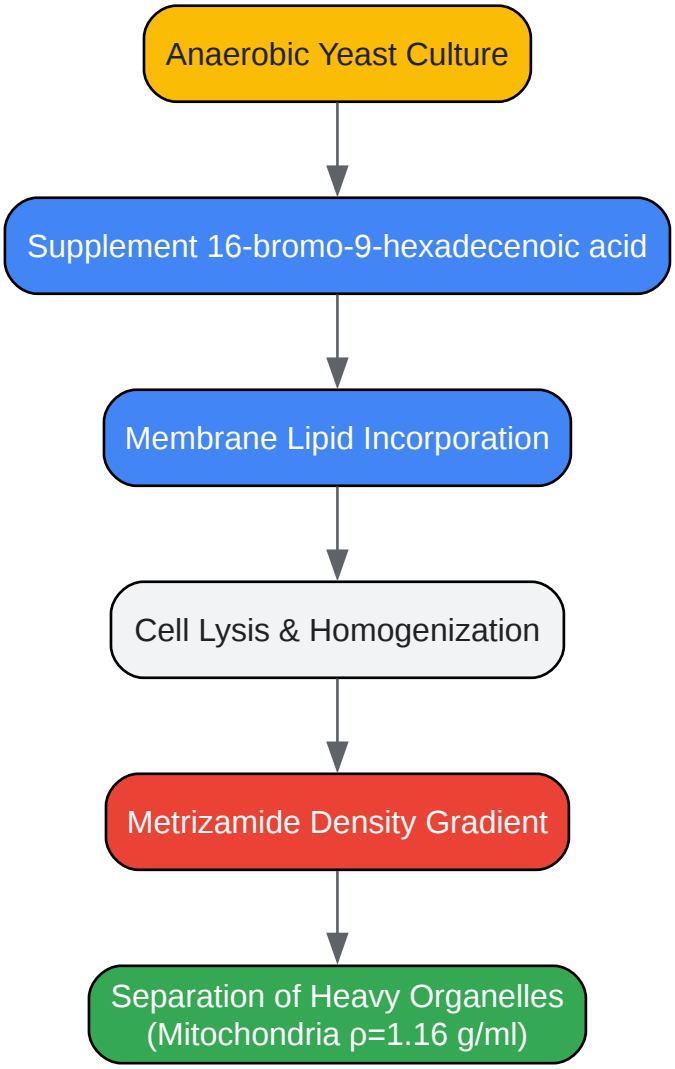
During the respiratory adaptation of anaerobically grown yeast (Saccharomyces uvarum), differentiating membrane populations are notoriously difficult to separate using standard centrifugation. 16-bromo-palmitoleic acid solves this by acting as an isotopic-level "density label".

Causality of Experimental Choice: Because bromine is significantly heavier than hydrogen, the incorporation of 16-bromo-palmitoleic acid into yeast membrane phospholipids drastically increases the buoyant density of newly synthesized organelles. This allows mature mitochondria to be cleanly separated from precursor membranes on a density gradient.

Protocol: Subcellular Fractionation via Density Labeling

- Cultivation: Grow Saccharomyces uvarum anaerobically in media supplemented with 16-bromo-9-hexadecenoic acid. The cells will naturally incorporate the halogenated lipid into their expanding membranes.
- Induction & Lysis: Induce respiratory adaptation by shifting to aerobic conditions. Harvest cells at 10 minutes post-adaptation. Convert to spheroplasts and lyse via gentle osmotic shock to preserve organelle integrity.
- Gradient Centrifugation: Layer the homogenate onto a continuous metrizamide density gradient and centrifuge until isopycnic equilibrium is reached.
- System Validation: Validate the separation by assaying fractions for specific marker enzymes. The protocol is deemed successful if mature mitochondria (marked by cytochrome c oxidase) isolate cleanly at a high density of ρ = 1.16 g/ml, completely separated from precursor membranes (marked by malate dehydrogenase) at lower or higher distinct densities.

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Fig 2: Workflow for subcellular fractionation using 16-bromo-palmitoleic acid as a density label.

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